

Application Notes and Protocols for Reactions Involving Tris(2-methoxyethyl)borate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(2-methoxyethyl)borate is a versatile reagent in organic synthesis, notably utilized as a Lewis acid catalyst and a precursor in the formation of borate esters. A significant application lies in the synthesis of modified nucleosides, which are crucial building blocks for therapeutic oligonucleotides. Specifically, it is employed in the kilo-scale synthesis of 2'-O-(2-methoxyethyl)-pyrimidines, key components in second-generation antisense oligonucleotides. [1] This document provides detailed protocols and application notes for the use of Tris(2-methoxyethyl)borate in the ring-opening of an anhydrouridine derivative, a critical step in the production of these valuable pharmaceutical intermediates.

Core Application: Synthesis of 2'-O-(2-methoxyethyl)-5-methyluridine

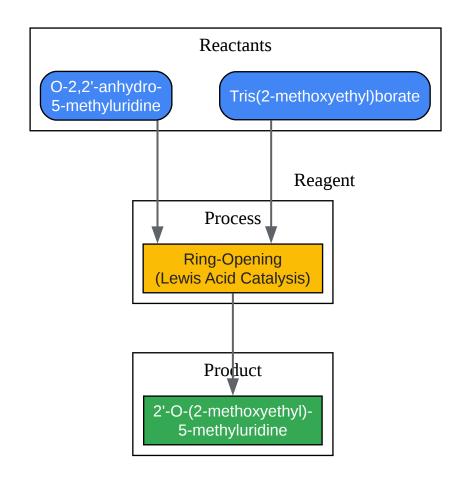
The primary application highlighted is the use of **Tris(2-methoxyethyl)borate** as a reagent in the ring-opening of O-2,2'-anhydro-5-methyluridine to produce 2'-O-(2-methoxyethyl)-5-methyluridine. This reaction is a key step in the large-scale synthesis of modified pyrimidine nucleosides.[1] The process has been optimized for kilo-scale production, indicating its robustness and industrial relevance.[1]

Logical Workflow for the Synthesis



The overall synthetic process involves a Lewis acid-catalyzed ring-opening of the anhydro-nucleoside, followed by purification. The resulting 2'-O-(2-methoxyethyl)-5-methyluridine can then be further modified for incorporation into oligonucleotide chains.





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References

- 1. Kilo-scale synthesis process for 2'-O-(2-methoxyethyl)-pyrimidine derivatives PubMed [pubmed.ncbi.nlm.nih.gov]
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